

Application Notes and Protocols for Aviglycine in Crop Management Field Studies

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Compound of Interest

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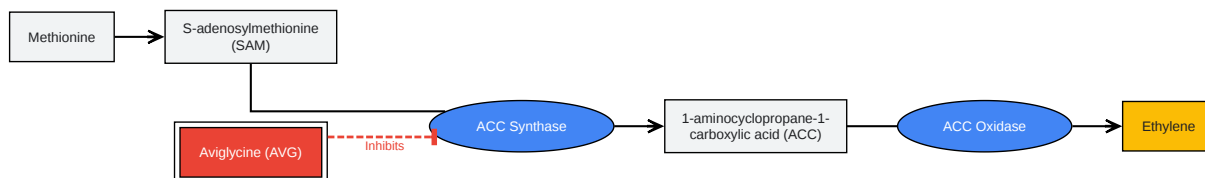
For Researchers, Scientists, and Drug Development Professionals

Introduction

Aviglycine (AVG), also known as aminoethoxyvinylglycine, is a potent inhibitor of ethylene biosynthesis in plants.[1][2][3] Ethylene is a key plant hormone that regulates a wide array of physiological processes, including fruit ripening, senescence, abscission (fruit drop), and flowering.[2][3][4][5] By blocking the production of ethylene, AVG can be a valuable tool in crop management to delay ripening, reduce pre-harvest fruit drop, and control flowering, thereby enhancing marketable yield and fruit quality.[4][6][7][8] These notes provide detailed protocols and data for the application of **aviglycine** in field studies.

Mechanism of Action

Aviglycine specifically inhibits the activity of 1-aminocyclopropane-1-carboxylic acid (ACC) synthase, a critical enzyme that catalyzes the conversion of S-adenosylmethionine (SAM) to ACC, the immediate precursor of ethylene.[2][3][5][9] This inhibition effectively reduces the plant's ability to produce ethylene, thereby delaying ethylene-dependent processes.



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Caption: Aviglycine inhibits ethylene biosynthesis by blocking the ACC synthase enzyme.

Application Notes: Summary of Field Study Data

The efficacy of **aviglycine** is dependent on the crop, cultivar, application rate, timing, and environmental conditions. The following tables summarize quantitative data from various field studies.

Table 1: **Aviglycine** Application for Pre-harvest Drop Control in Apples

Cultivar	Application Rate (mg/L or ppm)	Application Timing (Weeks Before Anticipated Harvest - WBAH)	Key Findings
'Gala'	65 (half-rate)	3 WBAH	Less effective than the full rate at minimizing fruit drop.[4][8]
'Gala'	130 (full-rate)	3 WBAH	More effective than the half-rate; as effective as two applications of 1-MCP.[4][8]
'Gala'	260 (double-rate)	3 WBAH	Not significantly different from the full-rate in reducing fruit drop.[4][8]
'Hi Early Delicious'	75 (single app.) or 225 (single app.)	3 WBAH	Increased fruit retention and reduced ethylene evolution.[10]
'Law Rome Beauty'	100 (single or multiple apps.)	4 WBAH (single) or 1, 2, & 4 WBAH (multiple)	Maintained firmness and reduced starch hydrolysis.[10]
'Law Rome Beauty'	150 (three apps.)	4, 6, & 10 WBAH	More effective in reducing fruit drop than other treatments.[10]
'McIntosh'	Up to 90	1 or 2 WBAH	Linearly reduced pre-harvest fruit drop with increasing rate.[4]
'Red Chief'	75, 150, 225	4 WBAH	Reduced weight loss during storage; 225 mg/L increased fruit size.

Table 2: **Aviglycine** Application for Flowering Control in Pineapple

Cultivar	Application Rate (mg/L)	Application Schedule	Key Findings
'Tainon 17'	250, 375	4-5 applications at 10 or 15-day intervals	Delayed bolting (inflorescence emergence) by 4 weeks compared to control. [6]
'Tainon 17'	500	4-5 applications at 10 or 15-day intervals	Delayed bolting by 7 weeks compared to control. [6]
'Tainon 17'	100	5-7 applications at 2-week intervals starting in Nov/Dec	Schedules starting before mid-December achieved 0% natural flowering vs. 99.3% in control. [11]

Table 3: **Aviglycine** Application for Quality Management in Stone Fruits

Crop	Cultivar	Application Rate (mg/L)	Application Timing	Key Findings
Sweet Cherry	'0900 Ziraat'	50, 100	At straw-yellow stage	Increased fruit size, mass, and firmness; delayed maturity by 4-6 days. [12]
Nectarine	'Arctic Snow'	Not specified	Pre-harvest	Delayed maturity by 4-6 days; resulted in firmer fruit. [13]
Peach	'Monroe'	Not specified	Pre-harvest	Increased fruit size and weight; resulted in firmer fruit. [13]

Experimental Protocols

Protocol 1: General Protocol for Aviglycine Field Trials

This protocol provides a general framework for conducting field trials with **aviglycine**. It should be adapted based on the specific crop, research question, and local conditions.

1. Experimental Design

- Layout: Use a Randomized Complete Block Design (RCBD) to account for field variability (e.g., slope, soil moisture).[\[14\]](#)
- Replicates: A minimum of 3-4 replicates per treatment is recommended.[\[14\]](#)
- Plot Size: Ensure plots are large enough to be representative and to minimize spray drift between plots. For tree fruits, 4-8 trees per plot is typical.[\[15\]](#)
- Treatments: Include an untreated control and a range of **aviglycine** concentrations and application timings relevant to the research objectives.

- Buffer Zones: Maintain adequate buffer zones between plots to prevent cross-contamination.

2. Treatment Preparation

- Stock Solution: Prepare a stock solution of **aviglycine** if using a technical-grade compound. A 5 mM stock solution can be stored at -20 °C.[2] For commercial formulations (e.g., ReTain®), follow the manufacturer's instructions.
- Surfactant: Include a non-ionic surfactant (e.g., Silwet-77, Regulaid) at the recommended concentration (e.g., 0.1% v/v) to improve spray coverage and uptake.[4]
- Mixing:
 - Fill the spray tank with half the required volume of water.
 - Begin agitation.
 - Add the required amount of **aviglycine** formulation.
 - Add the surfactant.
 - Add the remaining water to reach the final spray volume.
 - Continue agitation for 3-5 minutes before and during spraying.[14]

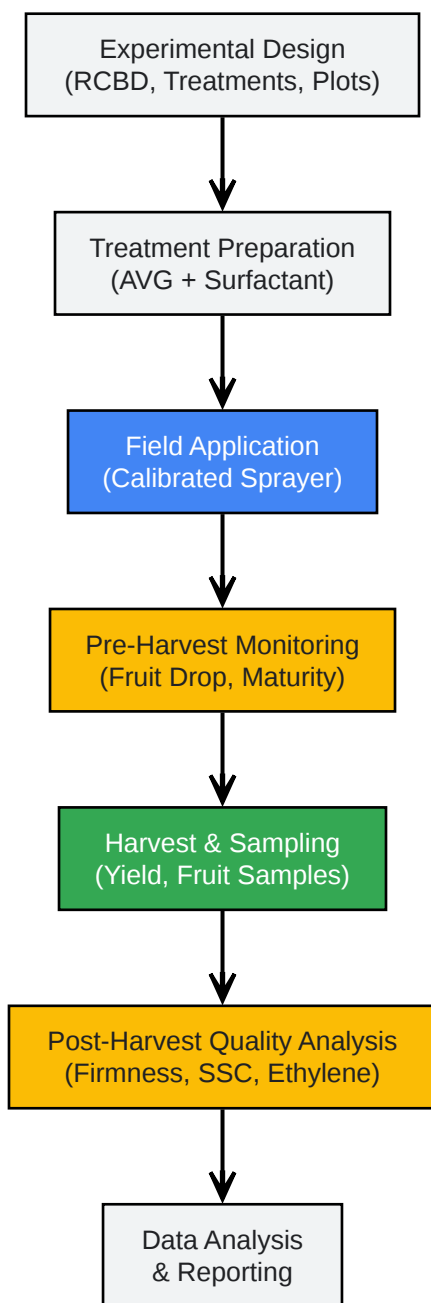
3. Application Procedure

- Equipment: Use a calibrated pressurized sprayer (e.g., orchard sprayer, backpack sprayer) to ensure uniform application.[4][14]
- Timing: Apply treatments at the pre-determined crop growth stage or time before harvest (e.g., WBAH). Applications are often most effective in the early morning.[14]
- Application Volume: Spray to the point of runoff, ensuring thorough coverage of foliage and fruit. Record the spray volume per plot/tree. Application rates are often specified in liters per hectare (L/ha).[10]

- Order: Spray the control plots first, followed by the lowest to the highest concentrations of **aviglycine** to minimize contamination.[\[14\]](#)

4. Data Collection & Sampling

- Pre-Harvest Data:
 - Fruit Drop: Tag a representative number of fruits (e.g., 100) on each tree/plot before the first application. Count the number of dropped fruits at regular intervals (e.g., weekly) until final harvest.[\[4\]](#)
 - Maturity Indices: Monitor maturity progression using relevant indices (e.g., starch pattern index for apples, skin color, soluble solids content).
- Harvest Data:
 - Sampling: At the anticipated commercial harvest date and potentially subsequent dates, collect a random sample of fruits (e.g., 20-30) from each plot for quality analysis.[\[4\]](#)
 - Yield: Measure the total yield per tree or plot.
- Post-Harvest Analysis:
 - Fruit Quality: Immediately assess fruit quality parameters:
 - Firmness: Use a penetrometer.
 - Soluble Solids Content (SSC): Use a refractometer.
 - Titratable Acidity (TA): By titration.
 - Skin Color: Use a chromameter.
 - Internal Ethylene Concentration: Sample headspace gas from a sealed container holding the fruit.[\[4\]](#)
 - Storage Performance: Store a subset of fruit under controlled conditions (e.g., 4 °C) and evaluate quality parameters at set intervals.[\[4\]](#)



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Caption: General workflow for an **aviglycine** field trial from design to data analysis.

Protocol 2: Specific Protocol for Pre-Harvest Drop and Quality Management in 'Gala' Apples

This protocol is adapted from studies by Yildiz et al. and others.[4][10]

1. Objective: To evaluate the efficacy of a single pre-harvest application of **aviglycine** on reducing fruit drop and maintaining fruit quality of 'Gala' apples at harvest and after cold storage.

2. Experimental Setup:

- Trees: Select uniform, mature 'Gala' apple trees.
- Design: Randomized Complete Block Design with 4 single-tree replicates per treatment.
- Treatments:
 - Untreated Control (water spray only).
 - **Aviglycine** at 65 mg/L (half-rate).
 - **Aviglycine** at 130 mg/L (full-rate).

3. Treatment Preparation and Application:

- Product: Commercial formulation of **aviglycine** (e.g., ReTain®).
- Adjuvant: Include a non-ionic surfactant (e.g., Silwet-77) at 1.0 mL/L.[\[4\]](#)
- Application Timing: Apply treatments three weeks before the anticipated commercial harvest date (3 WBAH).[\[4\]](#)[\[8\]](#)
- Method: Apply with a pressurized orchard sprayer to the point of drip, ensuring complete coverage.

4. Data Collection:

- Fruit Drop: One week before application (4 WBAH), select and tag two main limbs on opposite sides of each tree and count the initial number of fruits. Starting at 1 WBAH, count and remove dropped fruit from under the canopy weekly until two weeks after the commercial harvest date.
- Harvest: Harvest a sample of 20 fruits from each tree at the commercial harvest date.

- Post-Harvest Assessment:
 - Immediate Analysis (10 fruits): Assess fruit weight, firmness, starch pattern index, soluble solids content, and internal ethylene concentration.
 - Storage Analysis (10 fruits): Store at 4 °C for 3 months, then allow to ripen at room temperature for 7 days before performing the same quality assessments.[4]

5. Data Analysis:

- Analyze data using Analysis of Variance (ANOVA) appropriate for an RCBD.
- Use a mean separation test (e.g., Tukey's HSD at $p < 0.05$) to determine significant differences between treatments.[4]

Considerations and Troubleshooting

- Environmental Factors: **Aviglycine** uptake can be influenced by temperature and humidity. High humidity can enhance penetration.[16] Avoid spraying if rain is expected shortly after application.
- Crop and Cultivar Variation: The response to **aviglycine** can vary significantly between different crops and even cultivars within the same species.[4] Preliminary trials may be necessary to optimize rates and timings.
- Surfactant Use: The inclusion of a surfactant is critical for ensuring adequate coverage and absorption of the active ingredient.
- Off-Target Effects: While primarily affecting ethylene synthesis, be aware of potential secondary effects. For example, **aviglycine** can sometimes delay fruit skin color development.[4]

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